

# Physicochemical properties of 5-Methyl-2-phenyl-2-hexenal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methyl-2-phenyl-2-hexenal

Cat. No.: B7856895

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An In-depth Technical Guide to the Physicochemical Properties of **5-Methyl-2-phenyl-2-hexenal**

This technical guide provides a comprehensive overview of the physicochemical properties of **5-Methyl-2-phenyl-2-hexenal**, a compound of interest for researchers, scientists, and professionals in drug development and the flavor and fragrance industries. This document outlines its chemical identity, physical characteristics, and includes a detailed experimental protocol for its synthesis.

## Chemical Identity and Structure

**5-Methyl-2-phenyl-2-hexenal**, also known by synonyms such as Cocal and Cocoa hexenal, is an alpha,beta-unsaturated aldehyde.[1][2][3] Its chemical structure consists of a phenyl group and an isovaleraldehyde moiety, contributing to its characteristic aroma.[3][4][5]

Molecular Formula:  $C_{13}H_{16}O$ [6][7]

Molecular Weight: 188.27 g/mol [6][7]

CAS Number: 21834-92-4[6][7]

EINECS Number: 244-602-3[6][7]

## Physicochemical Properties

**5-Methyl-2-phenyl-2-hexenal** is a clear, pale yellow liquid at room temperature.<sup>[6]</sup> It is characterized by a sweet, chocolate, and green aldehydic odor.<sup>[6]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Appearance	Clear mobile liquid, Pale yellow	<sup>[6]</sup>
Odor	Sweet, chocolate, green, aldehydic	<sup>[6]</sup>
Density	0.965 - 0.975 g/mL at 20°C; 0.973 g/mL at 25°C	<sup>[6]</sup> <sup>[8]</sup>
Refractive Index	1.5310 - 1.5360 at 20°C	<sup>[6]</sup>
Boiling Point	97-99°C at 0.7 mmHg; 280.58°C (estimated)	<sup>[9]</sup> <sup>[10]</sup>
Flash Point	104°C (> 230°F)	<sup>[6]</sup> <sup>[11]</sup>
Vapor Pressure	0.004 mmHg at 20°C	<sup>[11]</sup>
Vapor Density	>1 (vs air)	<sup>[8]</sup>
Solubility	Insoluble in water; Soluble in alcohol, ether, and organic solvents.	<sup>[6]</sup> <sup>[11]</sup>
logP (o/w)	3.691 (estimated)	<sup>[11]</sup>
Assay	≥96% (sum of cis and trans isomers)	<sup>[6]</sup> <sup>[8]</sup>

## Experimental Protocols

While specific experimental protocols for the determination of all physicochemical properties of **5-Methyl-2-phenyl-2-hexenal** are not readily available in public literature, a detailed method for its synthesis has been described. For the determination of its physical properties, standard laboratory procedures are typically employed.

## Synthesis of 5-Methyl-2-phenyl-2-hexenal via Aldol Condensation

A common method for the synthesis of **5-Methyl-2-phenyl-2-hexenal** is through a base-catalyzed aldol condensation reaction between phenylacetaldehyde and isovaleraldehyde.<sup>[4]</sup>

Materials:

- Phenylacetaldehyde
- Isovaleraldehyde
- Anhydrous sodium acetate
- Anhydrous ethyl alcohol
- Water
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate
- Five-liter Morton flask equipped with a stirrer, thermometer, heating mantle, reflux condenser, and addition tube.

Procedure:

- **Preparation of the Base Solution:** In the five-liter Morton flask, dissolve 186 g (2.3 moles) of anhydrous sodium acetate in a mixture of 370 g of water and 370 g of anhydrous ethyl alcohol. Stir the solution at 25°C until the sodium acetate is completely dissolved.
- **Addition of Aldehydes:** Over a 15-minute period, add a mixture of 440 g (3.7 moles) of phenylacetaldehyde and 318 g (3.7 moles) of isovaleraldehyde to the stirred base solution through a dropping funnel.
- **Reaction:** Heat the resulting solution to reflux and maintain this temperature for approximately three hours.

- **Work-up:** After the reaction is complete, cool the mixture and separate the organic phase.
- **Washing and Drying:** Wash the organic phase with a saturated sodium chloride solution and then dry it over anhydrous magnesium sulfate.
- **Purification:** Fractionally distill the dried organic phase at a 1:1 reflux ratio. The desired **5-Methyl-2-phenyl-2-hexenal** product distills at 96-105°C under a pressure of approximately 0.7 mm Hg.<sup>[4]</sup>

## General Methods for Physicochemical Property Determination

- **Density:** The density of liquid samples like **5-Methyl-2-phenyl-2-hexenal** is typically determined using a pycnometer or a digital density meter at a specified temperature (e.g., 20°C or 25°C).
- **Refractive Index:** The refractive index is measured using a refractometer, such as an Abbé refractometer, at a controlled temperature, typically 20°C, using the sodium D-line (589 nm).
- **Boiling Point:** The boiling point at reduced pressure can be determined using vacuum distillation apparatus. The boiling point at atmospheric pressure can be estimated from this data or determined by standard boiling point determination methods.
- **Solubility:** Qualitative solubility is assessed by adding a small amount of the compound to the solvent of interest (e.g., water, ethanol) and observing for dissolution at a specific temperature. Quantitative solubility can be determined by various methods, including saturation shake-flask methods followed by concentration measurement.

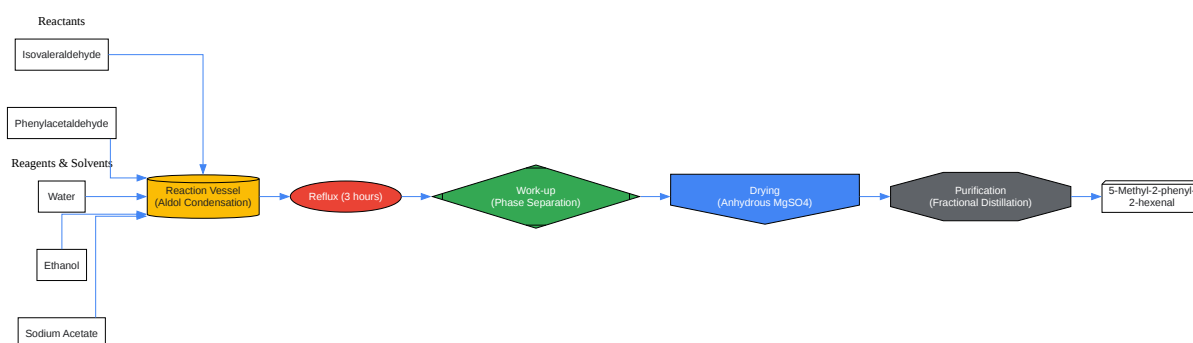
## Applications and Biological Relevance

**5-Methyl-2-phenyl-2-hexenal** is primarily utilized as a flavoring agent and fragrance ingredient due to its distinct cocoa-like aroma.<sup>[2][10][11]</sup> It is found in various consumer products, including perfumes, cosmetics, and foods.<sup>[2][3]</sup> While not extensively studied for its biological activity, some research suggests it possesses antioxidant and anti-inflammatory properties and has been investigated for potential therapeutic applications.<sup>[10][12]</sup> A 90-day subchronic toxicity study in rats indicated no significant adverse effects at the tested doses.<sup>[8][10]</sup> The

Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated it and expressed no safety concern at current levels of intake when used as a flavoring agent.[1]

## Visualizations

To illustrate the experimental workflow for the synthesis of **5-Methyl-2-phenyl-2-hexenal**, the following diagram is provided.



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Caption: Synthesis workflow for **5-Methyl-2-phenyl-2-hexenal**.

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- To cite this document: BenchChem. [Physicochemical properties of 5-Methyl-2-phenyl-2-hexenal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7856895#physicochemical-properties-of-5-methyl-2-phenyl-2-hexenal]

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